

# Technical Guide: Properties of 1-Aminohex-5-en-3-ol and Related Compounds

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Aminohex-5-en-3-ol

Cat. No.: B15165726

[Get Quote](#)

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the physical and chemical properties of the requested compound, **1-Aminohex-5-en-3-ol**. Extensive searches for experimental and theoretical data on this specific molecule have yielded no direct results. This suggests that **1-Aminohex-5-en-3-ol** is not a widely studied or commercially available compound.

However, to provide a valuable resource for research and development, this guide presents a comprehensive overview of the known physical and chemical properties of several structurally related compounds. This information can serve as a foundational reference for predicting the characteristics and potential applications of **1-Aminohex-5-en-3-ol**.

## Data Presentation: A Comparative Analysis

The following tables summarize the available quantitative data for compounds structurally similar to **1-Aminohex-5-en-3-ol**.

### Table 1: General and Physical Properties

Property	1-Aminohex-5-yn-3-ol	1-Aminohexan-3-ol	1-Aminohex-3-en-1-ol	Hex-5-en-3-ol
CAS Number	1567021-30-0[1]	15991-62-5[2]	Not Available	688-99-3
Chemical Formula	C <sub>6</sub> H <sub>11</sub> NO[1]	C <sub>6</sub> H <sub>15</sub> NO[2]	C <sub>6</sub> H <sub>13</sub> NO[3]	C <sub>6</sub> H <sub>12</sub> O[4]
Molecular Weight	113.16 g/mol [1]	117.19 g/mol [2]	115.17 g/mol [3]	100.16 g/mol [4]
Appearance	Liquid[1]	Liquid[2]	Not Available	Not Available
Storage Temperature	4 °C[1]	4 °C[2]	Not Available	Not Available

**Table 2: Computed Properties**

Property	1-Aminohex-3-en-1-ol[3]	Hex-5-en-3-ol[4]
XLogP3-AA	0.5	1.6
Hydrogen Bond Donor Count	2	1
Hydrogen Bond Acceptor Count	2	1
Rotatable Bond Count	3	3
Exact Mass	115.099714038 Da	100.088815002 Da
Monoisotopic Mass	115.099714038 Da	100.088815002 Da
Topological Polar Surface Area	46.3 Å <sup>2</sup>	20.2 Å <sup>2</sup>
Heavy Atom Count	8	7

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **1-Aminohex-5-en-3-ol** are not available in the surveyed literature. Researchers interested in this molecule would likely need to develop novel synthetic routes. Methodologies for the synthesis of related

compounds, such as the reduction of corresponding ketones or the addition of organometallic reagents to protected amino aldehydes, could serve as a starting point for such an endeavor.

## Mandatory Visualizations

Due to the absence of information regarding signaling pathways or specific experimental workflows involving **1-Aminohex-5-en-3-ol**, no diagrams can be generated at this time. Should research in this area become available, this section will be updated accordingly.

## Conclusion

While direct information on **1-Aminohex-5-en-3-ol** is currently unavailable, this guide provides a summary of the properties of closely related compounds to aid in the design of future research. The provided data can be used for computational modeling and as a reference for the characterization of any newly synthesized **1-Aminohex-5-en-3-ol**. Further experimental investigation is required to determine the precise physical, chemical, and biological properties of this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [americanelements.com](https://www.americanelements.com) [americanelements.com]
- 2. [americanelements.com](https://www.americanelements.com) [americanelements.com]
- 3. 1-Aminohex-3-en-1-ol | C<sub>6</sub>H<sub>13</sub>NO | CID 123718508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hex-5-en-3-ol | C<sub>6</sub>H<sub>12</sub>O | CID 136489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Properties of 1-Aminohex-5-en-3-ol and Related Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15165726#1-aminohex-5-en-3-ol-physical-and-chemical-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)